

2'-Deoxycytidine-5'-Monophosphate as a substrate for DNA polymerase assays.

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Compound of Interest

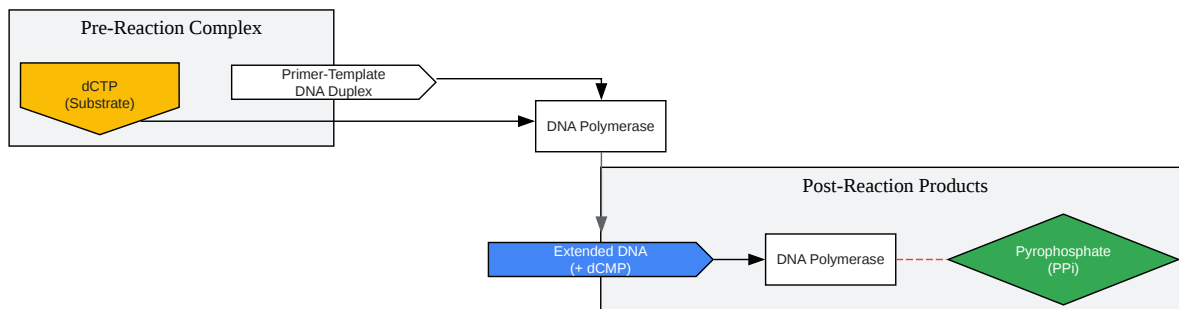
Compound Name: 2'-Deoxycytidine-5'-
Monophosphate

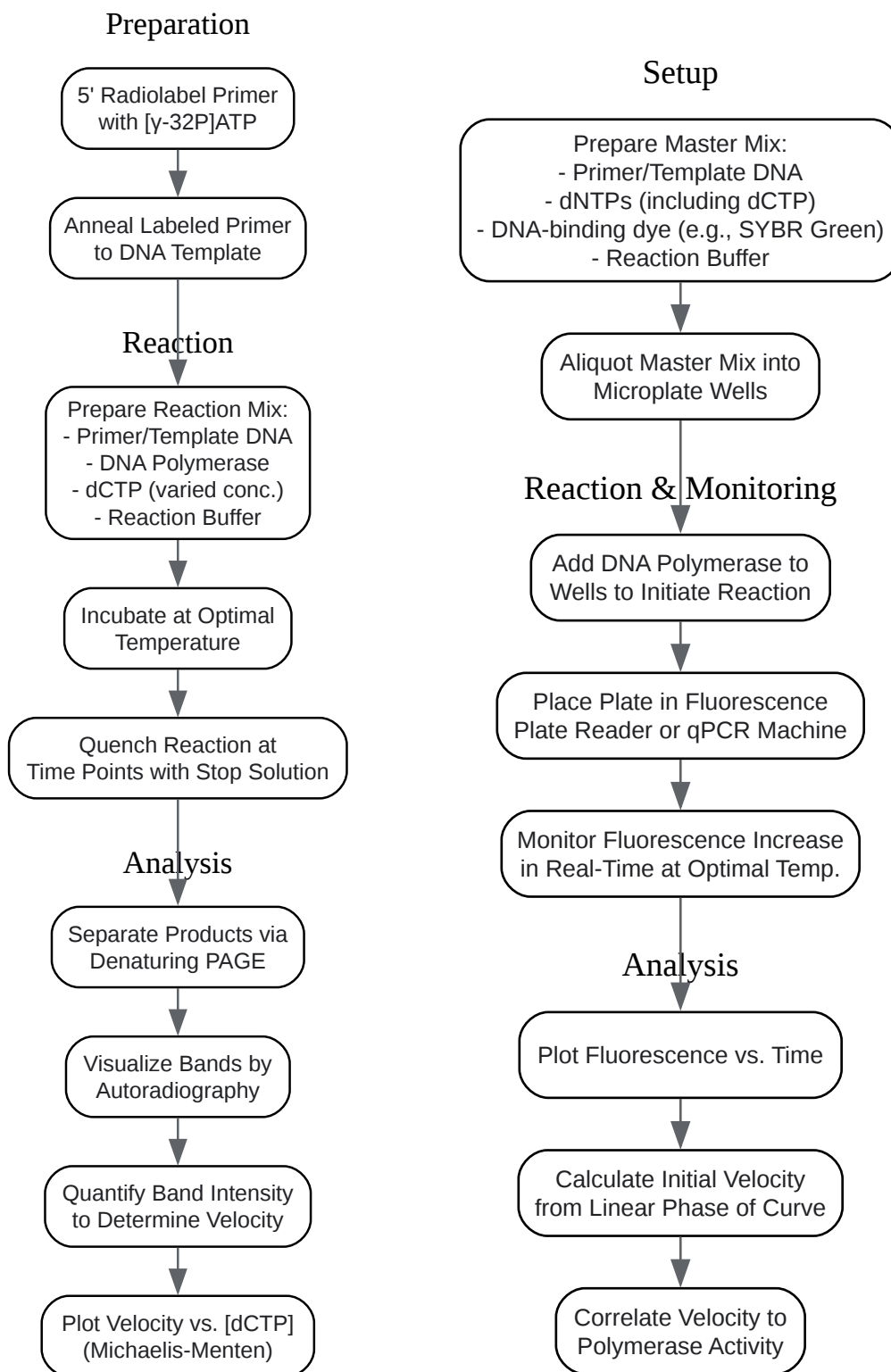
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The DNA Polymerization Reaction: dCTP to dCMP

The enzymatic activity of DNA polymerase facilitates a nucleophilic attack from the 3'-hydroxyl group of the primer on the α -phosphate of the incoming dCTP substrate[1]. This results in the formation of a phosphodiester bond, extending the DNA strand by one nucleotide (dCMP) and releasing pyrophosphate (PPi). This fundamental reaction is the basis for all DNA polymerase assays.





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